

Essential Safety and Logistical Information for Handling 2-Aminobutanenitrile

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Compound of Interest

Compound Name: 2-Aminobutanenitrile

Cat. No.: B1582908

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This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **2-Aminobutanenitrile** (CAS: 40651-89-6). The following procedural guidance outlines operational plans for safe handling and disposal to minimize risk and ensure a secure laboratory environment. As with many nitrile compounds, **2-aminobutanenitrile** may exhibit toxicity and should be handled with care.^[1]

Chemical and Physical Properties

A summary of the available quantitative data for **2-aminobutanenitrile** and its hydrochloride salt is presented below for easy reference. Note that a complete Safety Data Sheet (SDS) for the free base was not located, and some data pertains to the hydrochloride salt (CAS: 93554-80-4).

Property	Value	Source
Molecular Formula	C ₄ H ₈ N ₂	[1][2][3][4][5][6]
Molecular Weight	84.12 g/mol	[1][2][4][5]
Appearance	Colorless to pale yellow liquid or solid	[1]
Boiling Point	160.5 °C at 760 mmHg	[3][7][8]
Density	0.9 ± 0.1 g/cm ³	[3][7][8]
Flash Point	50.9 °C	[7]
Storage Temperature	2-8°C, inert atmosphere, dark place	[4][5]

Personal Protective Equipment (PPE)

Due to the hazardous nature of **2-aminobutanenitrile** and its hydrochloride salt, which is harmful if swallowed, inhaled, or in contact with skin, and causes skin and eye irritation, a comprehensive PPE plan is mandatory.[9][10]

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield compliant with EN 166 (EU) or NIOSH (US) standards.	Protects against chemical splashes and potential vapors. [10]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber). Gloves must be inspected for integrity before each use.	Prevents skin contact and absorption, which can be harmful. [9]
Skin and Body	A lab coat, long-sleeved clothing, and additional chemical-resistant apparel as needed to prevent skin exposure.	Minimizes the risk of accidental skin contact.
Respiratory	Use only in a well-ventilated area, preferably within a chemical fume hood. If ventilation is inadequate or dust/aerosols are generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.	Prevents inhalation, which is a primary route of exposure and can cause respiratory irritation. [9] [10]

Operational Plan: Step-by-Step Handling Protocol

Follow these procedural steps to ensure the safe handling of **2-aminobutanenitrile** from receipt to disposal.

1. Preparation and Risk Assessment:

- Before handling, ensure you have read and understood the available safety information.
- Verify that the chemical fume hood is functioning correctly.
- Ensure that an eyewash station and safety shower are readily accessible.

- Prepare all necessary equipment and reagents before introducing the chemical to the work area.

2. Handling the Chemical:

- Conduct all work in a well-ventilated chemical fume hood.
- Wear the appropriate PPE as specified in the table above.
- Avoid direct contact with the skin and eyes.[\[10\]](#)
- Avoid the formation of dust, mists, or aerosols.[\[10\]](#)
- Keep the container tightly closed when not in use and store it in a designated, cool, dark place under an inert atmosphere.[\[4\]](#)[\[5\]](#)

3. In Case of Exposure or Spill:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. Seek immediate medical attention.[\[10\]](#)
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. If irritation persists, seek medical attention.[\[10\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration or oxygen and seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[10\]](#)
- Spill: Evacuate personnel to a safe area.[\[10\]](#) Wearing appropriate PPE, absorb the spill with inert material (e.g., sand, vermiculite) and collect it into a suitable, closed container for disposal.[\[10\]](#) Do not let the product enter drains.[\[10\]](#)

Disposal Plan

The disposal of **2-aminobutanenitrile** and its contaminated materials must be handled as hazardous chemical waste.

1. Waste Collection:

- Collect all waste, including unused product and contaminated materials (e.g., pipette tips, gloves, absorbent material), in a designated, leak-proof, and clearly labeled hazardous waste container.
- Do not mix with other waste streams unless compatibility is confirmed.
- Keep the waste container closed except when adding waste.

2. Labeling and Storage:

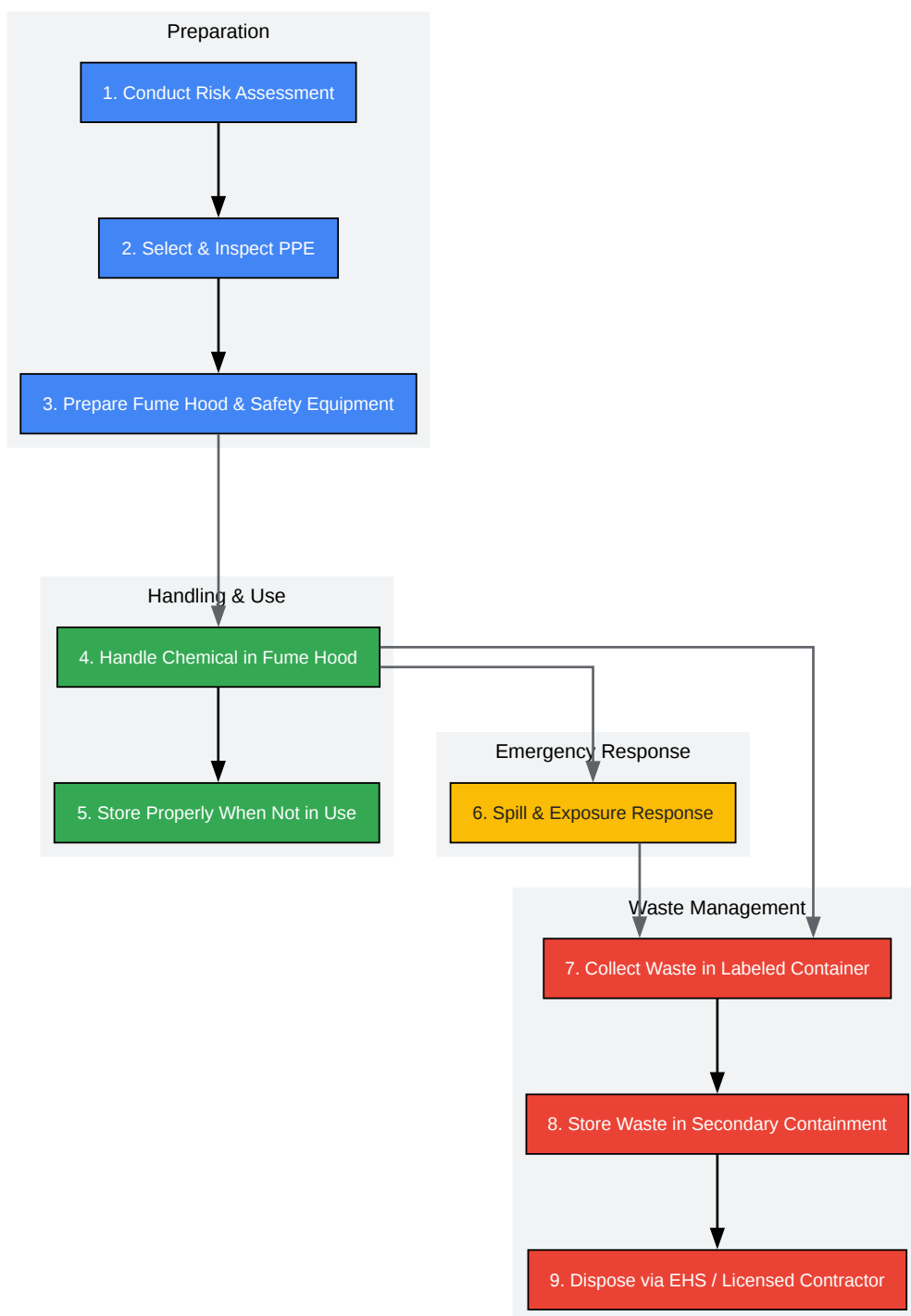
- Label the waste container with a "Hazardous Waste" tag, clearly identifying the contents ("**2-Aminobutanenitrile** Waste") and the associated hazards.
- Store the waste container in a designated secondary containment area away from incompatible materials, heat, and ignition sources.

3. Final Disposal:

- Arrange for disposal through your institution's Environmental Health and Safety (EHS) office or a licensed professional waste disposal company.[\[10\]](#)
- Do not attempt to dispose of this chemical down the sink or in the regular trash.[\[11\]](#)
- For empty containers, the first rinse must be collected and disposed of as hazardous waste. [\[11\]](#) Subsequent rinses can be managed according to institutional protocols. Obliterate the label on the empty, clean container before discarding it.[\[11\]](#)

Handling and Disposal Workflow

The following diagram illustrates the logical workflow for the safe handling and disposal of **2-aminobutanenitrile**.



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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling 2-Aminobutanenitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1582908#personal-protective-equipment-for-handling-2-aminobutanenitrile]

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